

GHS Hazard Classification of 3,4'-Dichlorobenzophenone: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 3,4'-Dichlorobenzophenone

Cat. No.: B1347251

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals for **3,4'-Dichlorobenzophenone** (CAS No: 6284-79-3). The information is compiled for professionals in research and drug development who handle this substance.

GHS Hazard Identification and Classification

3,4'-Dichlorobenzophenone is classified as hazardous according to GHS criteria. The classification is based on aggregated information from notifications to the ECHA C&L Inventory. [\[1\]](#)

Signal Word: Warning[\[1\]](#)

GHS Pictogram:

-  alt text

(GHS07: Exclamation Mark)

Hazard Statements:

- H315: Causes skin irritation.[\[1\]](#)

- H319: Causes serious eye irritation.[1]
- H335: May cause respiratory irritation.[1]

Precautionary Statements:

A comprehensive list of precautionary statements includes codes P261, P264, P271, P280, P302+P352, P304+P340, P305+P351+P338, P319, P321, P332+P317, P337+P317, P362+P364, P403+P233, P405, and P501.[1] Key precautionary measures include:

- Prevention: Avoid breathing dust, wash skin thoroughly after handling, use only outdoors or in a well-ventilated area, and wear protective gloves and eye protection.[1]
- Response: If on skin, wash with plenty of water. If inhaled, remove person to fresh air. If in eyes, rinse cautiously with water for several minutes.[1]
- Storage: Store in a well-ventilated place. Keep container tightly closed.[1]
- Disposal: Dispose of contents/container to an approved waste disposal plant.[1]

Data Presentation

The GHS classification for **3,4'-Dichlorobenzophenone** is summarized in the table below.

Table 1: GHS Hazard Classification Summary for **3,4'-Dichlorobenzophenone**

Hazard Class	Hazard Category	Hazard Statement
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	Category 2	H319: Causes serious eye irritation
Specific Target Organ Toxicity (Single Exposure); Respiratory Tract Irritation	Category 3	H335: May cause respiratory irritation
Source: European Chemicals Agency (ECHA)[1]		

Table 2: Summary of Toxicological Data for **3,4'-Dichlorobenzophenone**

Toxicological Endpoint	Species	Route	Value	Classification Basis
Acute Oral Toxicity	N/A	Oral	No data available	The toxicological properties of this substance have not been fully investigated.[2]
Acute Dermal Toxicity	N/A	Dermal	No data available	The toxicological properties of this substance have not been fully investigated.[2]
Acute Inhalation Toxicity	N/A	Inhalation	No data available	The toxicological properties of this substance have not been fully investigated.[2]
Skin Irritation/Corrosion	N/A	Dermal	Classified as Irritant (Category 2)[1]	Based on notifications to the ECHA C&L Inventory.[1] No specific quantitative data or primary study reports were found.

Serious Eye Damage/Irritation	N/A	Ocular	Classified as Irritant (Category 2)[1]	Based on notifications to the ECHA C&L Inventory.[1] No specific quantitative data or primary study reports were found.
Specific Target Organ Toxicity (STOT) - Single Exposure	N/A	Inhalation	Classified as Category 3 (Respiratory Irritation)[1]	Category 3 for STOT-SE includes transient respiratory tract irritation.[3] Classification is based on notifications to the ECHA C&L Inventory.[1]

N/A: Not Available in the searched resources.

Experimental Protocols

While specific experimental data for **3,4'-Dichlorobenzophenone** were not available in the public domain, the classifications are typically derived from studies following internationally recognized guidelines, such as those from the Organisation for Economic Co-operation and Development (OECD). The methodologies for determining the key hazard classifications are outlined below.

Methodology for Acute Dermal Irritation/Corrosion (based on OECD Test Guideline 404)

This test is designed to assess the potential of a substance to cause skin irritation or corrosion. [4][5]

- Test Animals: Healthy, young adult albino rabbits are typically used.[6][7]
- Procedure: A single dose of 0.5 g of the solid test substance is applied to a small patch of skin (approx. 6 cm²).[6] An untreated area of skin serves as a control. The exposure period is typically 4 hours.[6][7]
- Observation: The skin is examined for signs of erythema (redness) and edema (swelling) at specified intervals for up to 14 days.[6] The severity of the lesions is scored.
- Classification: If the skin irritation persists to the end of the observation period, the substance is considered an irritant.[4][6]

Methodology for Acute Eye Irritation/Corrosion (based on OECD Test Guideline 405)

This test evaluates the potential of a substance to cause eye irritation or damage.[8][9]

- Test Animals: Healthy, young adult albino rabbits are the preferred species.[10]
- Procedure: The test begins with a single animal.[11] A specified amount of the test substance is placed in the conjunctival sac of one eye, while the other eye remains untreated as a control.[10][11] The eyelids are held together for about one second to prevent loss of the material.[10]
- Observation: Eyes are examined at 1, 24, 48, and 72 hours after application, and observations can continue for up to 21 days to assess reversibility.[9] Ocular responses such as corneal opacity, iritis, and conjunctival redness are scored.[8]
- Classification: If corrosive or severe irritant effects are observed, no further testing is performed.[11] If initial results are less severe, the test may be confirmed in additional animals.[8]

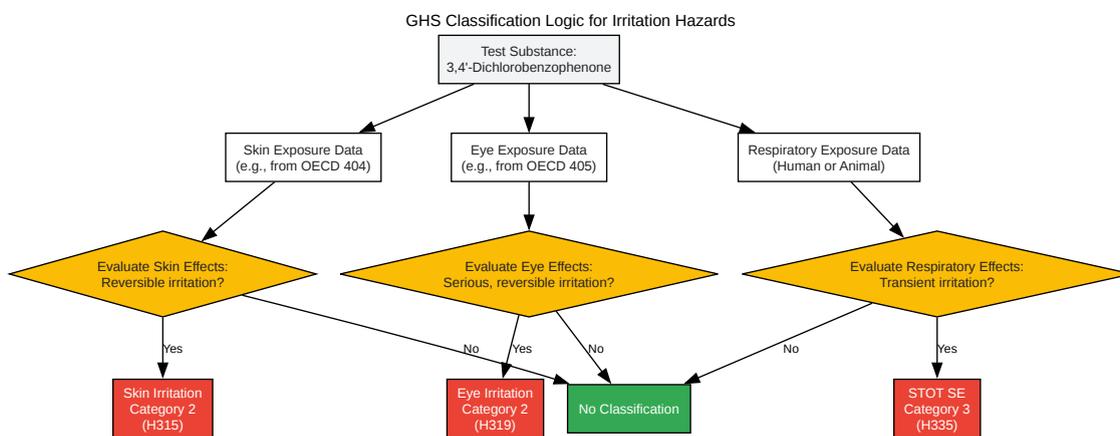
Methodology for Specific Target Organ Toxicity – Single Exposure (STOT-SE) - Respiratory Irritation

STOT-SE classification identifies specific, non-lethal target organ toxicity arising from a single exposure to a substance.[3][12]

- Evidence Sources: Classification is based on the weight of all available evidence from humans and experimental animals.[3]
- Procedure (Animal Studies): While a specific guideline for respiratory irritation exists, data is often gathered from acute toxicity studies (e.g., OECD 423).[13][14] In these studies, animals are administered a single dose of the substance.
- Observation: In addition to mortality, animals are observed for clinical signs of toxicity, including changes in the respiratory system (e.g., altered breathing patterns, nasal discharge), which could indicate respiratory irritation.[15]
- Classification: Category 3 is for transient target organ effects, including respiratory tract irritation that impairs function with symptoms like cough and breathing difficulties.[3]

Visualizations

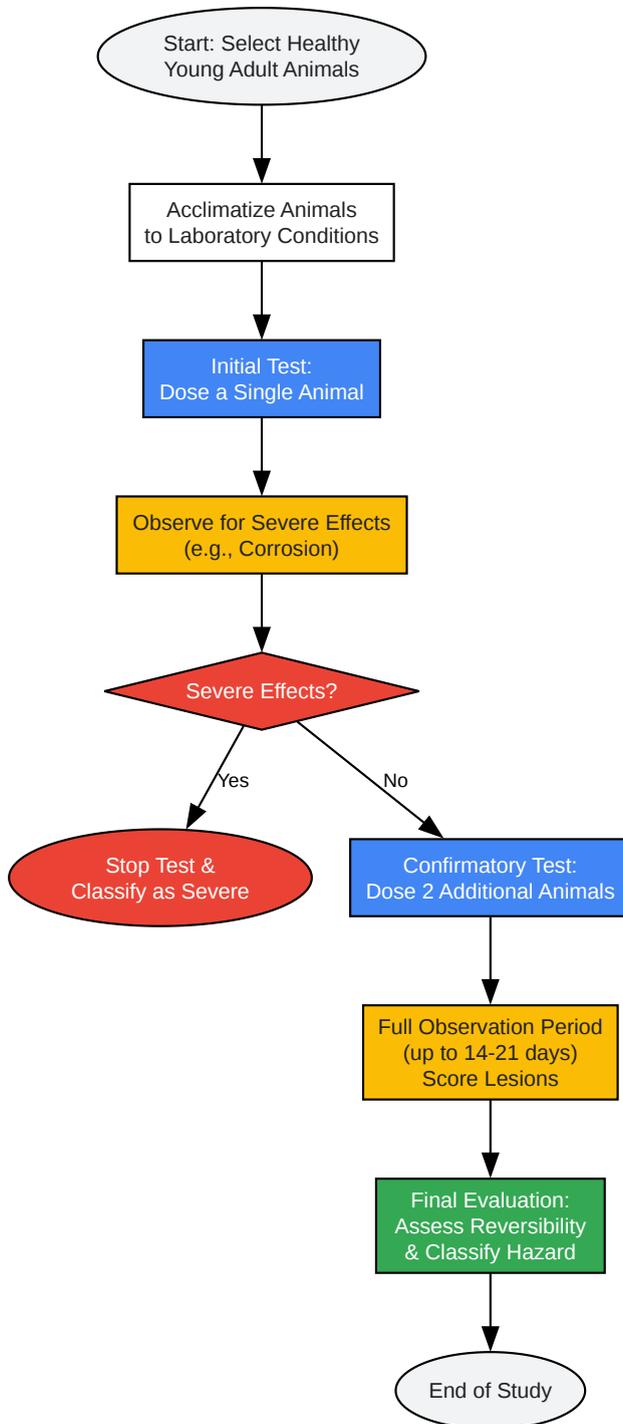
The following diagrams illustrate the logical framework for GHS classification and a typical experimental workflow.



[Click to download full resolution via product page](#)

Caption: GHS classification workflow for irritation hazards.

Generalized In-Vivo Irritation Study Workflow (e.g., OECD 404/405)



[Click to download full resolution via product page](#)

Caption: Generalized experimental workflow for in-vivo irritation tests.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 3,4-Dichlorobenzophenone | C13H8Cl2O | CID 80494 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 3,4-Dichlorobenzophenone(6284-79-3) MSDS Melting Point Boiling Point Density Storage Transport [chemicalbook.com]
- 3. schc.org [schc.org]
- 4. catalog.labcorp.com [catalog.labcorp.com]
- 5. oecd.org [oecd.org]
- 6. oecd.org [oecd.org]
- 7. oecd.org [oecd.org]
- 8. nucro-technics.com [nucro-technics.com]
- 9. In vivo Eye Irritation / Serious Eye Damage Test (OECD 405: 2023). - IVAMI [ivami.com]
- 10. ntp.niehs.nih.gov [ntp.niehs.nih.gov]
- 11. ntp.niehs.nih.gov [ntp.niehs.nih.gov]
- 12. thecompliancecenter.com [thecompliancecenter.com]
- 13. researchgate.net [researchgate.net]
- 14. ntp.niehs.nih.gov [ntp.niehs.nih.gov]
- 15. scribd.com [scribd.com]
- To cite this document: BenchChem. [GHS Hazard Classification of 3,4'-Dichlorobenzophenone: A Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1347251#ghs-hazard-classification-for-3-4-dichlorobenzophenone]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com